

Application Notes and Protocols for Casting of Gamma Titanium Aluminides

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Compound of Interest

Compound Name: Aluminum;titanium

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Introduction

Gamma titanium aluminides (γ -TiAl) are a class of intermetallic compounds that possess a unique combination of low density, high specific strength, good elevated temperature strength, and excellent creep and oxidation resistance. These properties make them highly attractive for applications in the aerospace and automotive industries, particularly for components such as low-pressure turbine blades, turbocharger wheels, and engine valves, where weight reduction and high-temperature performance are critical. However, the inherent brittleness and high reactivity of γ -TiAl alloys in the molten state present significant challenges for conventional casting processes. This document provides detailed application notes and protocols for the primary casting methods employed for γ -TiAl alloys: investment casting, centrifugal casting, and permanent mold casting.

Investment Casting

Investment casting, also known as the lost-wax process, is the most widely used method for producing complex, near-net-shape γ -TiAl components.^{[1][2]} This process allows for intricate

designs with good dimensional accuracy and surface finish, minimizing the need for extensive post-cast machining, which is challenging for these brittle materials.[3]

Experimental Protocol: Investment Casting of γ -TiAl

This protocol outlines the key steps for the investment casting of a typical γ -TiAl alloy, such as Ti-48Al-2Cr-2Nb or Ti-47Al-2Cr-2Nb.

1.1.1 Materials and Equipment:

- Wax Pattern: A precision-engineered wax replica of the final component.[4]
- Ceramic Slurry: A refractory slurry, typically composed of zirconia or yttria-based ceramics, to form the primary face coat.[1][2] Alumina and silica can be used for backup layers.[2]
- Refractory Stucco: Coarse ceramic particles for building shell thickness.
- Melting Furnace: A vacuum induction melting (VIM) furnace, often with a water-cooled copper crucible (skull melting) or a high-purity calcia crucible, is recommended to minimize contamination.[1][5] Zirconia crucibles are generally unsuitable due to their reactivity with molten γ -TiAl.[1][5]
- Pouring System: A vacuum or inert gas environment is crucial to prevent reaction with atmospheric gases.[6]
- De-waxing System: Autoclave or flash-fire furnace.
- Shell Knockout and Finishing Equipment: Vibratory hammers, sandblasting, etc.

1.1.2 Procedure:

- Pattern Assembly: Create a wax pattern of the desired component. For multiple parts, assemble patterns onto a central wax sprue to form a "tree".[7]
- Shell Building:
 - Dip the wax tree into the primary ceramic slurry to create the face coat, which will define the surface finish of the casting.[6]

- Withdraw the tree and drain the excess slurry.
- Immediately apply a fine refractory stucco to the wet slurry.
- Allow the coat to dry completely under controlled temperature and humidity.
- Repeat the dipping and stuccoing process with progressively coarser backup materials until the desired shell thickness is achieved (typically 6-8 layers).[4]
- De-waxing: Remove the wax pattern from the ceramic shell, usually in a steam autoclave or a flash-fire furnace, leaving a hollow mold cavity.[4]
- Mold Firing: Heat the ceramic mold to a high temperature (e.g., 1000°C) to cure the ceramic and burn out any residual wax.[4][8] The mold is then cooled to the desired pouring temperature.[8]
- Melting and Pouring:
 - Place the γ -TiAl charge material into the crucible of the vacuum furnace.
 - Evacuate the furnace chamber and backfill with high-purity argon.
 - Melt the alloy using induction heating. A slight superheat is necessary to ensure mold filling, but excessive superheat can increase reactivity.[1][5]
 - Pour the molten metal into the preheated ceramic mold in a vacuum or a controlled argon atmosphere.[1][5] A quiescent pouring manner is preferred to minimize turbulence-induced gas bubbles.[1][5]
- Cooling and Solidification: Allow the casting to cool and solidify within the mold. The cooling rate will influence the resulting microstructure.
- Shell Removal and Finishing:
 - Break away the ceramic shell from the casting.[7]
 - Cut the individual castings from the tree.

- Perform finishing operations such as gate removal and surface cleaning.

Data Presentation: Casting Defects and Mitigation in Investment Casting

Casting Defect	Cause	Mitigation Strategy	Reference
Misrun	Low melt superheat, rapid cooling, turbulent pouring in argon.	Increase melt superheat, preheat the mold, pour in a vacuum, employ quiescent pouring.	[1][5]
Gas Porosity	Turbulence-induced gas bubbles, dissolved gases in the melt.	Pour in a quiescent manner, utilize vacuum casting to remove dissolved gases.	[1][5]
Shrinkage Porosity	Inadequate feeding during solidification.	Optimize gating and riser design, apply Hot Isostatic Pressing (HIP) post-casting.	[1]
Cracking	High thermal stresses during cooling due to differences in thermal expansion coefficients between the alloy and the mold.	Use specialized ceramic molds with optimized thermal properties.	[2]
Inclusions	Reaction with crucible or mold materials, impurities in the charge.	Use high-purity, non-reactive crucible materials (e.g., calcia, water-cooled copper), maintain a clean melting environment.	[1][5]

Centrifugal Casting

Centrifugal casting utilizes rotational forces to distribute molten metal into a mold. This process can produce castings with a dense, fine-grained structure and reduced porosity.^[9] It is particularly suitable for producing rotationally symmetric components.

Experimental Protocol: Centrifugal Casting of γ -TiAl

2.1.1 Materials and Equipment:

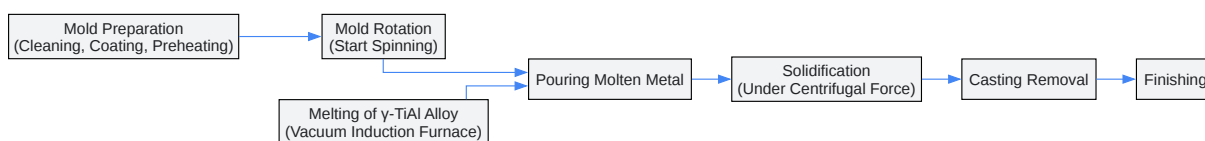
- **Mold:** A cylindrical mold, typically made of graphite or a suitable ceramic, capable of high-speed rotation.^{[10][11]}
- **Melting Furnace:** A vacuum induction furnace is typically used to melt the γ -TiAl alloy.^[8]
- **Centrifugal Casting Machine:** A machine capable of rotating the mold at controlled speeds (typically 300-3000 RPM) during pouring and solidification.^[12]
- **Pouring System:** A ladle or crucible to transfer the molten metal to the rotating mold.

2.1.2 Procedure:

- **Mold Preparation:**
 - Clean the inner surface of the mold to remove any contaminants.
 - Apply a refractory coating (e.g., a ceramic slurry) to the mold's inner surface to protect it from the molten metal and act as a release agent.^[10]
 - Preheat the mold to the desired temperature.
- **Melting:** Melt the γ -TiAl alloy in a vacuum induction furnace as described in the investment casting protocol.
- **Pouring and Spinning:**
 - Begin rotating the mold at the predetermined speed.
 - Pour the molten metal into the rotating mold through a central pouring basin.^[12]
 - The centrifugal force will distribute the molten metal against the mold wall.^[10]

- Solidification: Continue rotating the mold until the casting has fully solidified. The rotation helps to ensure directional solidification from the outer surface inward.
- Casting Removal: Stop the rotation and remove the solidified casting from the mold.
- Finishing: Perform any necessary finishing operations, such as removing the inner surface layer which may contain impurities.[10]

Visualization: Centrifugal Casting Process Workflow



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Caption: Workflow for the centrifugal casting of gamma titanium aluminides.

Permanent Mold Casting

Permanent mold casting, also known as gravity casting, uses reusable molds typically made from steel or cast iron.[13][14] This method offers higher production rates and can result in a finer grain structure compared to sand casting due to the higher thermal conductivity of the mold.[7][14] While less common for the highly reactive γ -TiAl, advancements in mold coatings are making this a more viable, lower-cost option.[15]

Experimental Protocol: Permanent Mold Casting of γ -TiAl

3.1.1 Materials and Equipment:

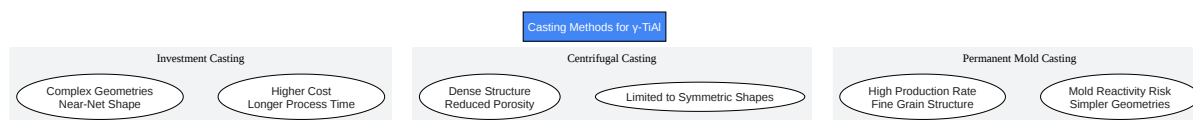
- Permanent Mold: Reusable mold made of H13 steel or high-density graphite.[4][15]

- **Mold Coating:** A protective, non-reactive ceramic coating (e.g., ZrO_2) is essential to prevent reaction between the molten $\gamma\text{-TiAl}$ and the metallic mold.[\[15\]](#)
- **Melting Furnace:** Induction skull melting (ISM) system is suitable.[\[15\]](#)
- **Pouring System:** Gravity tilt-pour system is often used to control the filling of the mold with minimal turbulence.[\[15\]](#)[\[16\]](#)
- **Mold Preheating System:** A furnace or torch to preheat the mold.

3.1.2 Procedure:

- **Mold Preparation:**
 - Thoroughly clean the mold surfaces.
 - Apply a uniform layer of the protective ceramic coating.
 - Preheat the mold to a specific temperature (e.g., 300-700°F or higher for titanium alloys) to improve mold filling and reduce thermal shock.[\[9\]](#)[\[15\]](#)
- **Melting:** Melt the $\gamma\text{-TiAl}$ alloy in the induction skull melting system under vacuum or in an inert atmosphere.
- **Pouring:**
 - Transfer the molten alloy to the pouring cup of the casting machine.
 - Tilt the machine to allow the molten metal to flow into the mold cavity in a controlled manner.[\[16\]](#)
- **Solidification:** Allow the casting to solidify within the mold. The rapid cooling in the metallic mold will lead to a finer grain structure.
- **Casting Ejection:** Once solidified, open the mold halves and eject the casting.[\[14\]](#)
- **Finishing:** Remove gates and risers and perform any other necessary finishing operations.

Visualization: Comparison of Casting Methods



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Caption: Advantages and disadvantages of different γ -TiAl casting methods.

Post-Casting Treatments

As-cast γ -TiAl components often contain defects such as shrinkage porosity and have a coarse microstructure, which can be detrimental to their mechanical properties.[1][17] Therefore, post-casting treatments are essential to improve the quality and performance of the final product.

Hot Isostatic Pressing (HIP)

HIP is a process that subjects the cast component to high temperature and isostatic gas pressure, typically argon. This process is highly effective in closing and healing internal porosity and voids, thereby improving the mechanical properties.[18][19]

4.1.1 Experimental Protocol: HIP of Cast γ -TiAl

- Loading: Place the as-cast γ -TiAl components into the HIP vessel.
- Pressurization and Heating:
 - Pressurize the vessel with high-purity argon gas.
 - Simultaneously heat the vessel to the desired temperature.

- Typical HIP parameters for γ -TiAl are a temperature of 1200-1260°C and a pressure of 172-200 MPa, held for 3-4 hours.[18][19]
- Cooling: Cool the components back to room temperature. The cooling rate can influence the final microstructure.[18]

Heat Treatment

Subsequent heat treatments are performed to tailor the microstructure of the γ -TiAl alloy to achieve a desired balance of mechanical properties. The two most common microstructures are the duplex and the fully lamellar structures.[15]

- Duplex Microstructure: Consists of fine equiaxed γ grains and a smaller volume fraction of lamellar ($\alpha_2 + \gamma$) grains. This structure generally offers good tensile strength and ductility.[20] It can be obtained by heat treatment in the $\alpha + \gamma$ phase field.[20]
- Fully Lamellar Microstructure: Composed entirely of lamellar ($\alpha_2 + \gamma$) grains. This structure typically provides superior fracture toughness and creep resistance but lower ductility.[20] It is achieved by heat treatment above the α -transus temperature.[20]

4.2.1 Experimental Protocol: Heat Treatment for Duplex and Fully Lamellar Microstructures

- Solution Treatment:
 - For Duplex Structure: Heat the HIPed component to a temperature within the $\alpha + \gamma$ phase field (e.g., 1275-1325°C) and hold for a specified time.[20]
 - For Fully Lamellar Structure: Heat the HIPed component to a temperature just above the α -transus to dissolve all γ phase, followed by controlled cooling.[20]
- Cooling: The cooling rate from the solution treatment temperature is critical in determining the final microstructure, particularly the lamellar spacing.
- Stabilization/Aging: A subsequent lower-temperature aging treatment may be applied to stabilize the microstructure and precipitate strengthening phases.

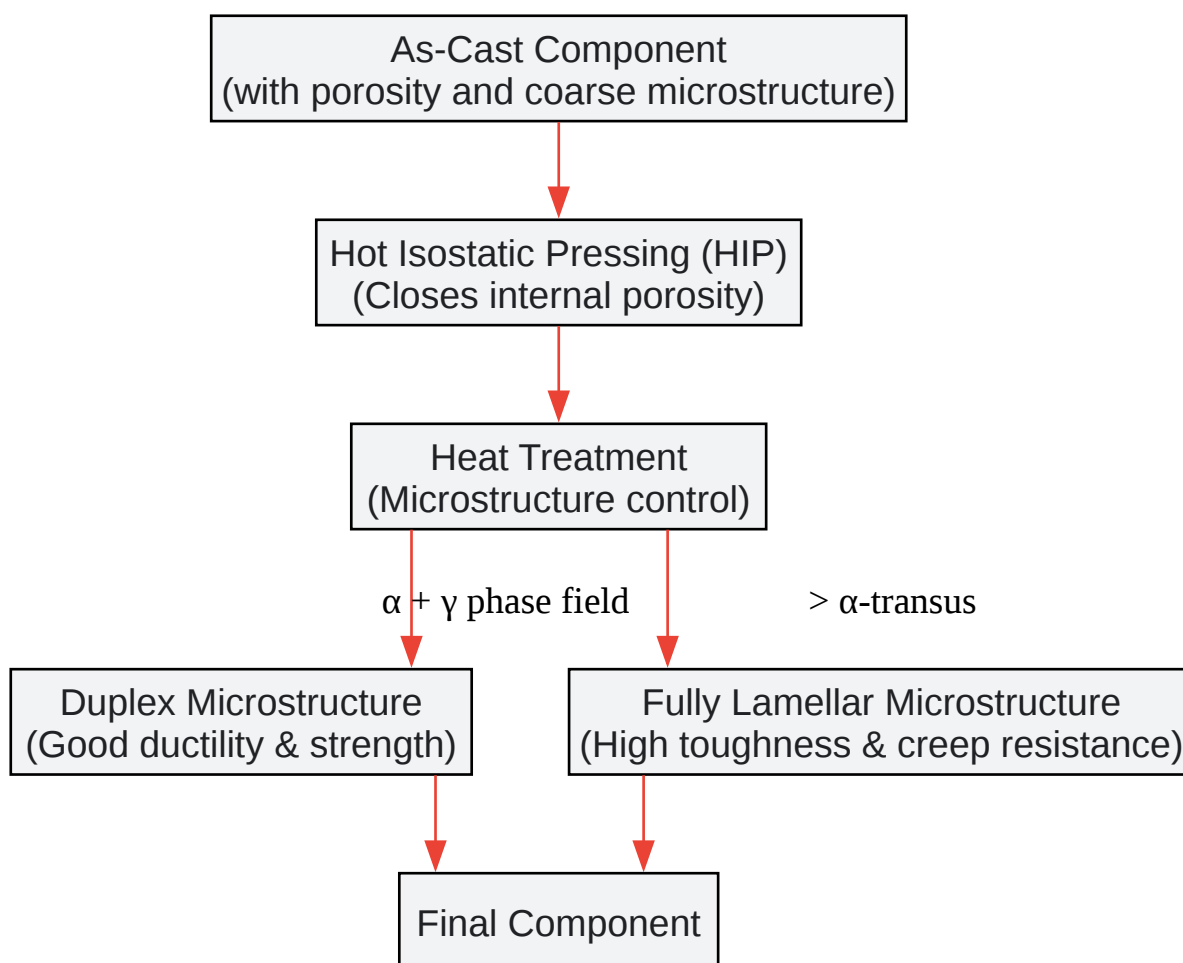
Data Presentation: Mechanical Properties of Cast and Treated γ -TiAl Alloys

Alloy Composition	Condition	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Reference
Ti-47Al-2Cr-2Nb	As-cast (melted in CaO crucible)	-	465	-	
Ti-47Al-2Cr-2Nb	As-cast (melted in Y2O3 crucible)	-	484	-	
Ti-47Al-2Cr-2Nb	As-cast (melted in cold crucible)	-	580	-	
Ti-47Al-2Cr-2Nb	As-cast	-	405.06	0.66	[20]
Ti-47Al-2Cr-2Nb	Heat Treated (1400°C/60min, air cooled)	-	359.54	2.04	[20]
Ti-48Al-2Cr-2Nb	As-cast	482	-	0.3	[18]
Ti-48Al-2Cr-2Nb	Stepped-cyclic heat treatment	650	-	0.71	[18]
Ti-48Al-2Nb-2Cr	Directed Energy Deposition (as-fabricated)	-	545 ± 9 (RT)	1.50 ± 0.47 (RT)	
Ti-48Al-2Nb-2Cr	Directed Energy Deposition	-	471 ± 37 (760°C)	1.50 ± 0.45 (760°C)	

(as-fabricated)

Note: Mechanical properties are highly dependent on the specific casting parameters, post-processing, and testing conditions.

Visualization: Post-Casting Processing Workflow



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Caption: Sequential workflow for post-casting treatments of γ -TiAl.

Conclusion

The successful casting of gamma titanium aluminides requires careful control over the entire manufacturing process, from mold design and melting to post-casting treatments. Investment

casting remains the primary method for producing complex components, while centrifugal and permanent mold casting offer advantages for specific geometries and production volumes. Post-casting HIP and heat treatments are critical steps to eliminate defects and tailor the microstructure to achieve the desired mechanical properties for demanding high-temperature applications. The protocols and data presented in these notes provide a comprehensive guide for researchers and engineers working with this advanced class of materials.

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